

CAS number and chemical structure of (5-bromo-2-(trifluoromethyl)phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	(5-Bromo-2-(trifluoromethyl)phenyl)methanol
Cat. No.:	B1474315

[Get Quote](#)

An In-Depth Technical Guide to (5-bromo-2-(trifluoromethyl)phenyl)methanol

Executive Summary: This document provides a comprehensive technical overview of **(5-bromo-2-(trifluoromethyl)phenyl)methanol**, a key fluorinated building block in modern medicinal chemistry. We will delve into its physicochemical properties, logical synthetic pathways, and critical role as a molecular scaffold in the development of novel therapeutic agents. This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights into its application, characterization, and strategic value in pharmaceutical research and development.

Core Compound Identification and Properties

(5-bromo-2-(trifluoromethyl)phenyl)methanol, also known by its synonym 5-Bromo-2-(trifluoromethyl)benzyl alcohol, is a halogenated and fluorinated organic compound increasingly utilized as an intermediate in the synthesis of complex pharmaceutical molecules.^{[1][2]} Its structure incorporates three key functional motifs: a benzyl alcohol, a bromine atom, and a trifluoromethyl group. This unique combination makes it a versatile reagent for introducing a trifluoromethylphenyl moiety into target structures.

The trifluoromethyl (CF₃) group is particularly significant in drug design. Its strong electron-withdrawing nature and high lipophilicity can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties.^[3] The CF₃ group can enhance metabolic stability by blocking sites susceptible to oxidative metabolism, increase binding affinity to biological targets,

and improve membrane permeability.^[3] The bromine atom serves as a convenient synthetic handle, enabling a wide range of cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) for further molecular elaboration.

Chemical Structure



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of the target compound via reduction.

Applications in Drug Discovery

The primary value of **(5-bromo-2-(trifluoromethyl)phenyl)methanol** lies in its role as a versatile building block for constructing more complex drug candidates. ^[4] Its utility stems from the strategic placement of its functional groups.

The Trifluoromethyl Group in Medicinal Chemistry

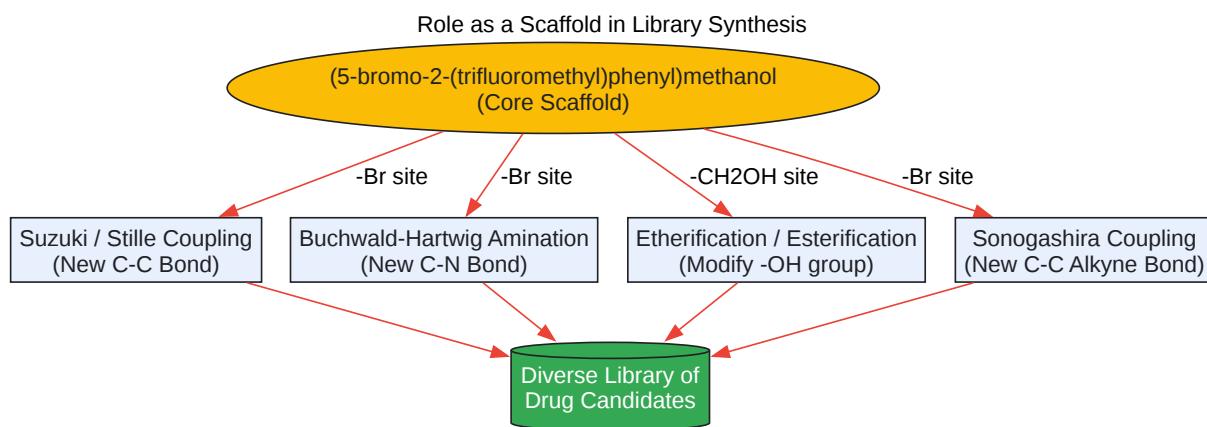
The trifluoromethyl group is one of the most important substituents in modern drug design. ^[3] Its incorporation can lead to:

- Increased Lipophilicity: With a Hansch π value of +0.88, the CF₃ group enhances a molecule's ability to cross lipid membranes, which can be critical for bioavailability and reaching intracellular targets. ^{[3]*}
- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the CF₃ group highly resistant to metabolic degradation (e.g., P450 oxidation). This can increase a drug's half-life and reduce patient dosage. ^{[3]*}
- Altered Acidity/Basicity: The potent electron-withdrawing effect of the CF₃ group can significantly lower the pKa of nearby acidic or basic centers, which can be tuned to optimize target binding or solubility.

- Enhanced Binding Affinity: The CF₃ group can engage in unique interactions with protein targets, including dipole-dipole interactions and favorable hydrophobic contacts, thereby increasing the potency of the drug candidate.

The Bromo and Alcohol Groups as Synthetic Levers

While the CF₃ group provides desirable physicochemical properties, the bromo and alcohol functionalities provide the synthetic handles for molecular elaboration.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (5-Bromo-2-(trifluoromethyl)phenyl)methanol | CymitQuimica [cymitquimica.com]

- 2. [5-bromo-2-(trifluoromethyl)phenyl]methanol - CAS:1214349-54-8 - Sunway Pharm Ltd [3wpharm.com]
- 3. mdpi.com [mdpi.com]
- 4. (3-Bromo-5-(trifluoromethyl)phenyl)methanol [myskinrecipes.com]
- To cite this document: BenchChem. [CAS number and chemical structure of (5-bromo-2-(trifluoromethyl)phenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1474315#cas-number-and-chemical-structure-of-5-bromo-2-trifluoromethyl-phenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com